

# Application Notes: Mucic Acid as a Concrete Hardening Retarder

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## Compound of Interest

Compound Name: *mucic acid*

Cat. No.: *B166337*

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## Introduction

**Mucic acid**, also known as galactaric acid, is a C6 aldaric acid, a type of sugar acid. In the context of cement chemistry, it belongs to the class of hydroxylated carboxylic acids, which are known to act as set retarders for hydraulic cements.[1] These compounds interfere with the cement hydration process, delaying the transition from the plastic to the hardened state. This retardation is beneficial in situations requiring extended workability of the concrete, such as in hot weather, for large pours where cold joints need to be avoided, or when concrete needs to be transported over long distances.[2]

The primary mechanism of action for hydroxycarboxylic acid retarders involves several processes:

- **Adsorption:** The acid molecules adsorb onto the surface of the hydrating cement particles (primarily tricalcium silicate,  $C_3S$ , and tricalcium aluminate,  $C_3A$ ) and their initial hydration products.[1]
- **Complexation:** The hydroxyl and carboxyl groups of the acid can chelate calcium ions ( $Ca^{2+}$ ) in the pore solution, forming a complex. This reduces the concentration of  $Ca^{2+}$  available to form calcium hydroxide ( $Ca(OH)_2$ ) and calcium silicate hydrate (C-S-H), which are crucial for setting and strength development.

- **Nucleation Inhibition:** The adsorbed layer of the retarder on cement grains and the complexation of calcium ions hinder the nucleation and growth of hydration products, thereby extending the induction period of the cement hydration.[1]

While **mucic acid** is mentioned as a retarder, particularly for calcium sulfoaluminate cements, detailed quantitative data on its performance in ordinary Portland cement (OPC) concrete is not readily available in published literature. Therefore, for illustrative purposes, this document will provide quantitative data and protocols based on a closely related and well-studied hydroxycarboxylic acid, tartaric acid. Tartaric acid is expected to exhibit a similar retarding mechanism to **mucic acid**.

## Quantitative Data: Effect on Concrete Properties (Illustrative Example: Tartaric Acid)

The following tables summarize the typical effects of a hydroxycarboxylic acid retarder (tartaric acid) on the setting time and compressive strength of concrete. These values are illustrative and will vary depending on the specific cement type, mix design, ambient temperature, and other admixtures used.

Table 1: Effect of Tartaric Acid Dosage on the Setting Time of Concrete

Tartaric Acid Dosage (% by weight of cement)	Initial Setting Time (hours)	Final Setting Time (hours)	Retardation of Initial Set (hours)
0.0 (Control)	4.5	6.0	0.0
0.05	6.5	8.5	2.0
0.10	9.0	11.5	4.5
0.15	12.0	15.0	7.5

Note: Data is compiled for illustrative purposes based on typical retarder performance.

Table 2: Effect of Tartaric Acid Dosage on the Compressive Strength of Concrete

Tartaric Acid Dosage (% by weight of cement)	3-Day Compressive Strength (MPa)	7-Day Compressive Strength (MPa)	28-Day Compressive Strength (MPa)
0.0 (Control)	18	25	35
0.05	15	24	36
0.10	12	22	35
0.15	9	19	34

Note: A slight decrease in early-age strength is common with retarders, but the 28-day strength is often comparable to or even slightly higher than the control mix.

## Experimental Protocols

### Protocol for Determining Time of Setting of Concrete Mixtures

This protocol is based on the ASTM C403/C403M: Standard Test Method for Time of Setting of Concrete Mixtures by Penetration Resistance.

#### 3.1.1 Apparatus

- Penetration resistance apparatus with needles of varying bearing areas.
- Container for mortar specimen (minimum 6 in. [150 mm] diameter and 6 in. [150 mm] deep).
- Sieve (No. 4 or 4.75-mm).
- Trowel, scoop, and other standard concrete mixing equipment.

#### 3.1.2 Procedure

- Sample Preparation: Obtain a representative sample of the fresh concrete containing **mucic acid** (or the retarder being tested) at a specified dosage.

- Sieving: Wet-sieve a portion of the concrete sample over a No. 4 sieve to obtain a mortar sample.
- Specimen Molding: Place the mortar in the container in two equal layers, rodding each layer to consolidate the mortar. Level the surface.
- Storage: Store the specimen at a specified temperature (e.g.,  $23.0 \pm 2.0^{\circ}\text{C}$ ).
- Penetration Test:
  - At regular intervals, bring the needle of the penetration apparatus into contact with the mortar surface.
  - Apply a vertical force to the apparatus, causing the needle to penetrate the mortar.
  - The time required to penetrate 1 in. (25 mm) should be approximately 10 seconds.
  - Record the force required for penetration and the time of the test, measured from the initial contact of cement and water.
  - Calculate the penetration resistance by dividing the recorded force by the bearing area of the needle.
- Determination of Setting Times:
  - Initial Set: The time at which the penetration resistance is 500 psi (3.5 MPa).
  - Final Set: The time at which the penetration resistance is 4000 psi (27.6 MPa).
- Data Analysis: Plot the penetration resistance versus elapsed time and determine the initial and final setting times from the curve.

## Protocol for Determining Compressive Strength of Cylindrical Concrete Specimens

This protocol is based on ASTM C39/C39M: Standard Test Method for Compressive Strength of Cylindrical Concrete Specimens.

### 3.2.1 Apparatus

- Cylindrical molds (e.g., 4x8 in. or 6x12 in.).
- Tamping rod or vibrator.
- Compression testing machine.
- Curing tank or room with controlled temperature and humidity.

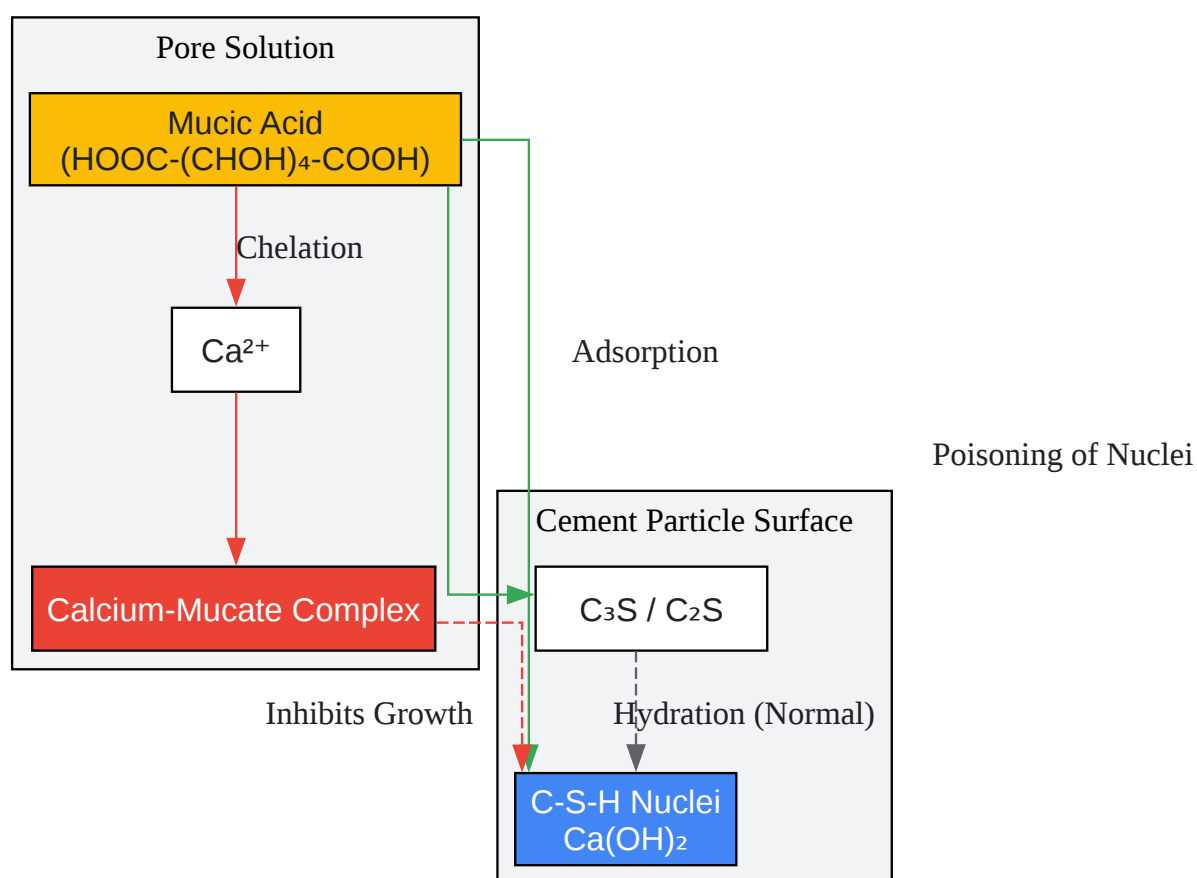
### 3.2.2 Procedure

- Specimen Casting:
  - Prepare concrete mixes with varying dosages of **mucic acid**, including a control mix with no retarder.
  - Place the concrete in the cylindrical molds in the specified number of layers (e.g., three equal layers for 6x12 in. cylinders).
  - Consolidate each layer by rodding or vibration.
  - Strike off the top surface and finish smoothly.
- Curing:
  - Store the molded specimens in a controlled environment for the initial 24 to 48 hours.
  - After demolding, transfer the specimens to a curing tank or moist room maintained at  $23.0 \pm 2.0^{\circ}\text{C}$  and 100% humidity.
- Testing:
  - Remove the specimens from curing at the designated test ages (e.g., 3, 7, and 28 days).
  - Cap the ends of the cylinders to ensure a smooth, uniform bearing surface.
  - Place the specimen on the lower platen of the compression testing machine.

- Apply a compressive load at a constant rate until the specimen fails.
- Record the maximum load sustained by the specimen.
- Calculation:
  - Calculate the compressive strength by dividing the maximum load by the average cross-sectional area of the specimen.
  - Report the average strength for at least three specimens for each test age and mix design.

## Visualizations

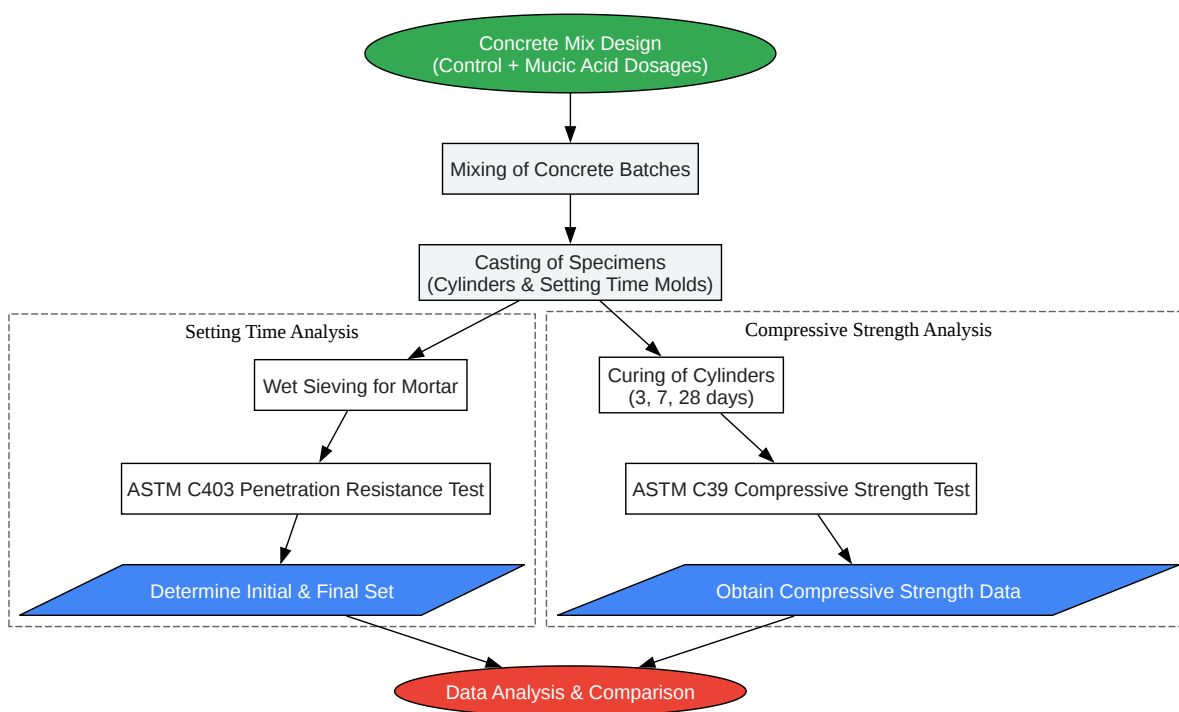
### Signaling Pathways and Mechanisms



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Caption: Mechanism of **mucic acid** as a cement retarder.

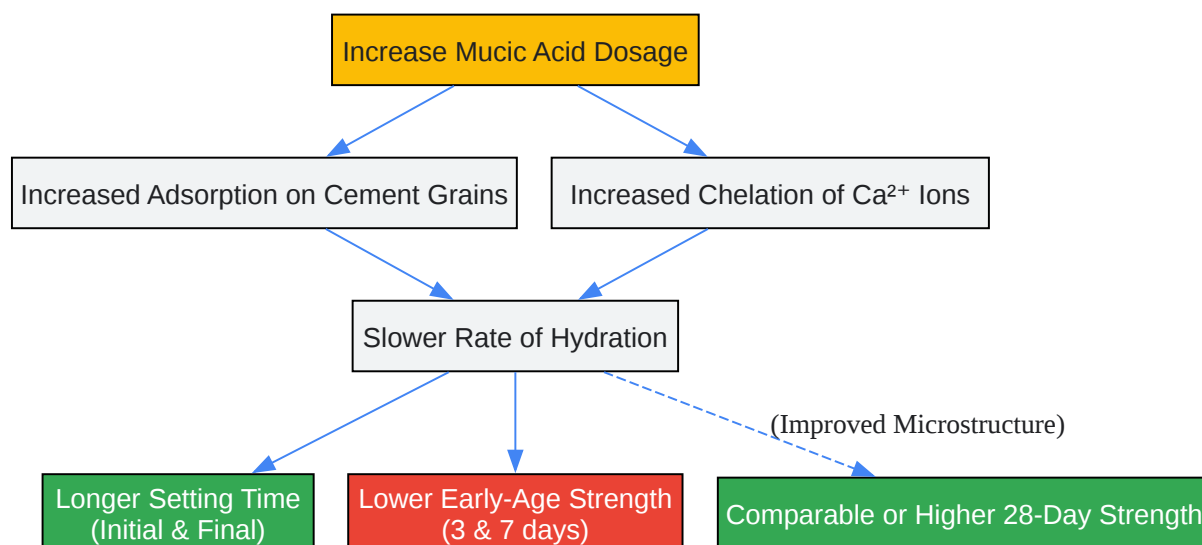
## Experimental Workflow



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Caption: Experimental workflow for evaluating **mucic acid**'s effect.

## Logical Relationship



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Caption: Logical relationship of **mucic acid** dosage and concrete properties.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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